

Tetrathionate Hydrolase (4THase) from *A. ferrooxidans*

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Compound Focus: Tetrathionic acid

CAS No.: 13760-29-7

Cat. No.: S571748

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The table below summarizes the key characteristics of this enzyme based on the crystallography study.

| Characteristic | Description |
|---------------------------|---|
| Source Organism | <i>Acidithiobacillus ferrooxidans</i> [1] |
| Biological Role | Dissimilatory sulfur oxidation in acidophilic bacteria; part of the S4I pathway [1] |
| Protein Structure | Homodimer; each monomer has an eight-bladed β -propeller motif [1] |
| Critical Residue | Aspartate 325 (Asp325); essential for catalytic activity [1] |
| Reaction Mechanism | Acid-dependent, cysteine-independent hydrolysis [1] |
| Key Experimental Evidence | Electron density in the active site cavity suggests presence of polymerized sulfur atoms as an intermediate [1] |

Experimental Protocol: 4THase Activity Assay

The following methodology for assessing tetrathionate hydrolase activity is adapted from the research paper [1]. This can serve as a template for related experimental work.

- **1. Protein Expression & Purification**

- **Expression Vector:** The gene encoding 4THase (*Af-tth*) was cloned into a pET vector system.
- **Host Organism:** The vector was introduced into *E. coli* for expression.
- **Outcome:** Recombinant Af-Tth was produced as inclusion bodies.
- **Refolding:** The protein was refolded and purified to obtain active enzyme [1].

- **2. Site-Directed Mutagenesis**

- A point mutation was introduced to create a variant where Asp325 was replaced with Asparagine (D325N variant) to test the residue's function [1].

- **3. Crystallization and Structural Analysis**

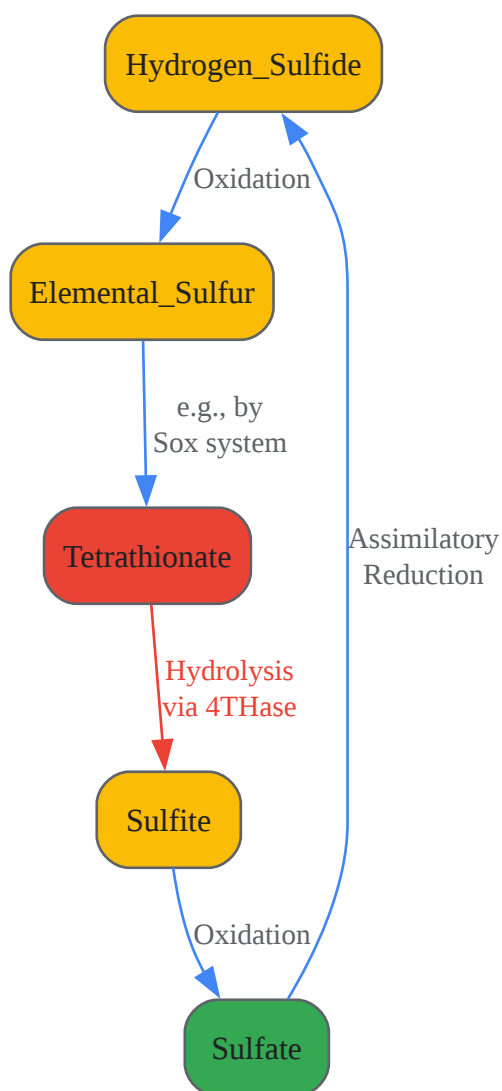
- **Crystals:** Crystals of the wild-type Af-Tth, the D325N variant, and selenomethionine-labeled (SeMet) Af-Tth were grown.
- **Data Collection:** X-ray diffraction data were collected at a resolution of 1.95 Å. For the substrate-soaked structure, data was also collected at a wavelength of 1.9 Å to generate an anomalous difference map [1].

- **4. Activity Measurement (Cyanolysis Assay)**

- Af-Tth activity was measured using a **cyanolysis assay** [1]. This method detects sulfur compounds that react with cyanide to form thiocyanate, which can be measured spectrophotometrically.

Sulfur Cycle Context

Tetrathionate hydrolase plays a specific role in the broader biogeochemical sulfur cycle. The diagram below illustrates the position of tetrathionate metabolism within the sulfur oxidation pathways performed by microorganisms like *Acidithiobacillus* [1] [2].



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Microbial sulfur oxidation pathway highlighting the role of tetrathionate hydrolase.

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References

1. Reaction mechanism of tetrathionate hydrolysis based on the ... [bohrium.com]

2. | Microbiology Biogeochemical Cycles [courses.lumenlearning.com]

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